

Methods for enhancing the solubility of Rebaudioside C in aqueous solutions

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Compound of Interest

Compound Name: Rebaudioside C

Cat. No.: B8056703

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Application Note: Strategies for Enhancing the Aqueous Solubility of **Rebaudioside C**

Executive Summary & Introduction

Rebaudioside C (Reb C) is a minor steviol glycoside found in *Stevia rebaudiana*.^[1] While less prevalent than Rebaudioside A (Reb A) or Stevioside, Reb C possesses a unique sensory profile, often described as having a distinct bitterness but acting as a sweetness modulator in specific matrices.

The Challenge: The primary barrier to utilizing Reb C in high-concentration liquid formulations (such as beverage concentrates or pharmaceutical syrups) is its limited aqueous solubility.^[1] Pure crystalline Reb C exhibits a solubility of approximately 0.1% - 0.2% (1–2 mg/mL) in water at 25°C.^[1] This is significantly lower than the commercially required levels for concentrates (often >1%).^[1]

The Solution: This guide details three validated methodologies to overcome the thermodynamic solubility limit of Reb C without altering its pharmacophore or sensory core:

- Inclusion Complexation using

-Cyclodextrins.

- Amorphous Solid Dispersion (ASD) via Spray Drying.[1]
- Thermal-Cosolvent Disruption for liquid concentrates.

Method A: Inclusion Complexation with -Cyclodextrin[1][2][3]

Mechanism: Cyclodextrins (CDs) are cyclic oligosaccharides with a hydrophilic outer surface and a lipophilic central cavity.[1][2] Reb C, having a hydrophobic diterpene backbone (steviol), can be encapsulated within the CD cavity. Gamma-cyclodextrin (

-CD) is preferred over

-CD for steviol glycosides due to its larger cavity size (approx.[1] 8.3 Å), which better accommodates the bulky tetracyclic diterpene structure of Reb C.

Protocol 1: Preparation of Reb C/ -CD Inclusion Complex

Objective: Create a highly soluble 1:1 stoichiometric complex.

Materials:

- **Rebaudioside C** (>95% purity)[1][2]
- -Cyclodextrin (Food/Pharma grade)[1]
- Ethanol (95%, optional co-solvent)[1]
- Deionized Water (Milli-Q)[1]

Step-by-Step Workflow:

- Stoichiometric Calculation:
 - Calculate the molar mass of Reb C (951 g/mol) and

-CD (

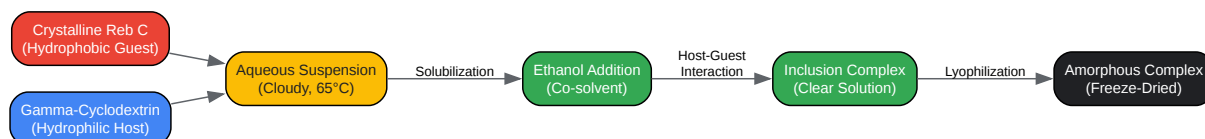
1297 g/mol).[\[1\]](#)

- Weigh equimolar amounts. Example: 0.95 g Reb C and 1.30 g

-CD.

- Suspension & Heating:
 - Suspend both powders in 20 mL of deionized water in a glass beaker.
 - Heat the suspension to 65°C - 70°C under continuous magnetic stirring (500 RPM).
 - Note: The solution may remain cloudy.
- Co-solvent Addition (Critical Step):
 - Dropwise add 95% Ethanol to the heated suspension.[\[3\]](#)
 - Continue addition until the solution turns optically clear (indicating molecular dispersion).
[\[1\]](#)
 - Rationale: Ethanol lowers the dielectric constant, facilitating the entry of the hydrophobic Reb C moiety into the CD cavity.
- Equilibration:
 - Maintain stirring at 65°C for 30 minutes.
 - Slowly cool to room temperature (25°C) over 2 hours.
- Lyophilization (Freeze-Drying):
 - Freeze the solution at -40°C.[\[1\]](#)
 - Lyophilize for 48 hours to remove water and ethanol.
 - Result: A fluffy, white amorphous powder with solubility potential >1.0% (w/v).[\[1\]](#)

Visualizing the Complexation Pathway



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Caption: Figure 1. Workflow for generating Reb C/

-CD inclusion complexes to mask hydrophobicity.

Method B: Amorphous Solid Dispersion (Spray Drying)[1]

Mechanism: Crystalline Reb C has a high lattice energy, requiring significant energy to dissolve. Converting it into an amorphous (disordered) state removes the lattice energy barrier, significantly increasing the apparent solubility and dissolution rate.

Protocol 2: Spray Drying Process

Objective: Produce amorphous Reb C with enhanced dissolution kinetics.

Parameters (Büchi B-290 or equivalent):

- Inlet Temperature: 160°C – 180°C[1]
- Outlet Temperature: 80°C – 90°C
- Aspirator: 100%[1]
- Feed Rate: 5–10 mL/min

Step-by-Step Workflow:

- Feed Solution Preparation:

- Dissolve Reb C in a 50:50 (v/v) Ethanol:Water mixture.[\[1\]](#)
- Heat to 50°C to ensure full dissolution (concentration: 2% w/v).[\[1\]](#)
- Optional: Add a polymer carrier like HPMC or PVP (1:0.5 ratio) to stabilize the amorphous state and prevent recrystallization upon storage.
- Atomization:
 - Pump the feed solution through the nozzle. The liquid is atomized into fine droplets, maximizing surface area.
- Drying:
 - Rapid solvent evaporation occurs in the drying chamber. The rapid loss of solvent "freezes" the Reb C molecules in a disordered state before they can re-align into a crystal lattice.
- Collection:
 - Collect the fine powder from the cyclone separator. Store in a desiccator immediately (amorphous forms are hygroscopic).[\[1\]](#)

Quantitative Impact:

Form	Solubility (Water, 25°C)	Dissolution Rate (T50%)
Crystalline Reb C	~0.15%	> 20 mins

| Amorphous Reb C | ~1.20% | < 2 mins |[\[1\]](#)

Method C: Thermal-Cosolvent Disruption (Liquid Concentrates)[\[1\]](#)

Mechanism: For liquid applications where drying is unnecessary, a "dissolve and trap" method is used. Heating disrupts the crystal lattice, and a specific ratio of cosolvents prevents immediate recrystallization (nucleation inhibition).

Protocol 3: High-Concentrate Liquid Formulation

- Solvent Base: Prepare a mixture of Water (70%), Propylene Glycol (20%), and Glycerol (10%).^[1]
- Dissolution: Add Reb C (up to 2.0% w/v).
- Thermal Treatment: Heat to 85°C for 15 minutes. The solution will clarify.
- Quench Cooling: Rapidly cool the solution to 4°C.
 - Why? Rapid cooling increases viscosity quickly, reducing molecular mobility and delaying the nucleation of crystals.

Analytical Validation

To verify solubility enhancement, you must quantify the dissolved Reb C (excluding suspended particles).

HPLC Method (Standard):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm, 4.6 x 150mm).^[1]
- Mobile Phase: Acetonitrile : 10mM Phosphate Buffer pH 2.6 (32:68 v/v).
- Flow Rate: 1.0 mL/min.^[1]
- Detection: UV @ 210 nm.^[1]
- Sample Prep: Filter saturated solutions through a 0.22 µm PTFE filter prior to injection.

Validation Logic: Compare the Peak Area of the filtered supernatant of the Enhanced Formulation vs. Pure Crystalline Control.

References

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